

Technical Guide: Solubility of 2-Fluoro-3-methylaniline in Organic Solvents

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Compound of Interest

Compound Name: 2-Fluoro-3-methylaniline

Cat. No.: B167782

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Abstract: This technical guide addresses the solubility of **2-fluoro-3-methylaniline**, a key intermediate in the pharmaceutical and agrochemical industries.^{[1][2]} While specific quantitative solubility data in common organic solvents is not readily available in public literature, this document provides a comprehensive overview of the expected solubility characteristics based on the general properties of aromatic amines. Furthermore, a detailed, generalized experimental protocol for determining solubility is presented, alongside a logical workflow for solubility assessment.

Introduction to 2-Fluoro-3-methylaniline

2-Fluoro-3-methylaniline (CAS No. 1978-33-2) is an aromatic amine with a molecular formula of C_7H_8FN and a molecular weight of 125.15 g/mol.^{[1][3]} Its structure, featuring a fluorine atom and a methyl group on the aniline ring, makes it a valuable building block in the synthesis of complex organic molecules.^{[1][2]} It is recognized for its role as an intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]}

Solubility Profile

Quantitative solubility data for **2-fluoro-3-methylaniline** in specific organic solvents were not found in a review of publicly available scientific literature. However, based on the general principles of solubility for low molecular weight amines, a qualitative assessment can be made. Amines are generally soluble in organic solvents.^[4]

Table 1: Qualitative Solubility of **2-Fluoro-3-methylaniline** in Various Solvents

Solvent Class	Specific Solvent	Expected Qualitative Solubility	Rationale
Protic Solvents	Methanol, Ethanol	Soluble	The amine group can form hydrogen bonds with the hydroxyl group of the alcohol.
Aprotic Polar Solvents	Acetone, Ethyl Acetate	Soluble	The polarity of the solvent can solvate the polar amine.
Ethers	Diethyl Ether	Soluble	Amines are generally soluble in diethyl ether. [4]
Halogenated Solvents	Dichloromethane	Soluble	Amines are typically soluble in halogenated solvents. [4]
Aqueous Solutions	Water	Low to Moderate Solubility	Low molecular weight amines exhibit some water solubility, which decreases as the number of carbon atoms increases. [4]
Dilute Aqueous Acid (e.g., 5% HCl)	Soluble	Amines are basic and will react with acids to form more polar and water-soluble ammonium salts.	

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **2-fluoro-3-methylaniline** in an organic solvent. This method is based on

standard laboratory procedures for solubility assessment.[4][5][6]

Objective: To determine the solubility of **2-fluoro-3-methylaniline** in a given organic solvent at a specific temperature.

Materials:

- **2-Fluoro-3-methylaniline** (solid or liquid)
- Selected organic solvent (e.g., methanol, ethanol, acetone, ethyl acetate)
- Small test tubes or vials
- Vortex mixer
- Water bath or heating block for temperature control
- Analytical balance
- Pipettes and graduated cylinders

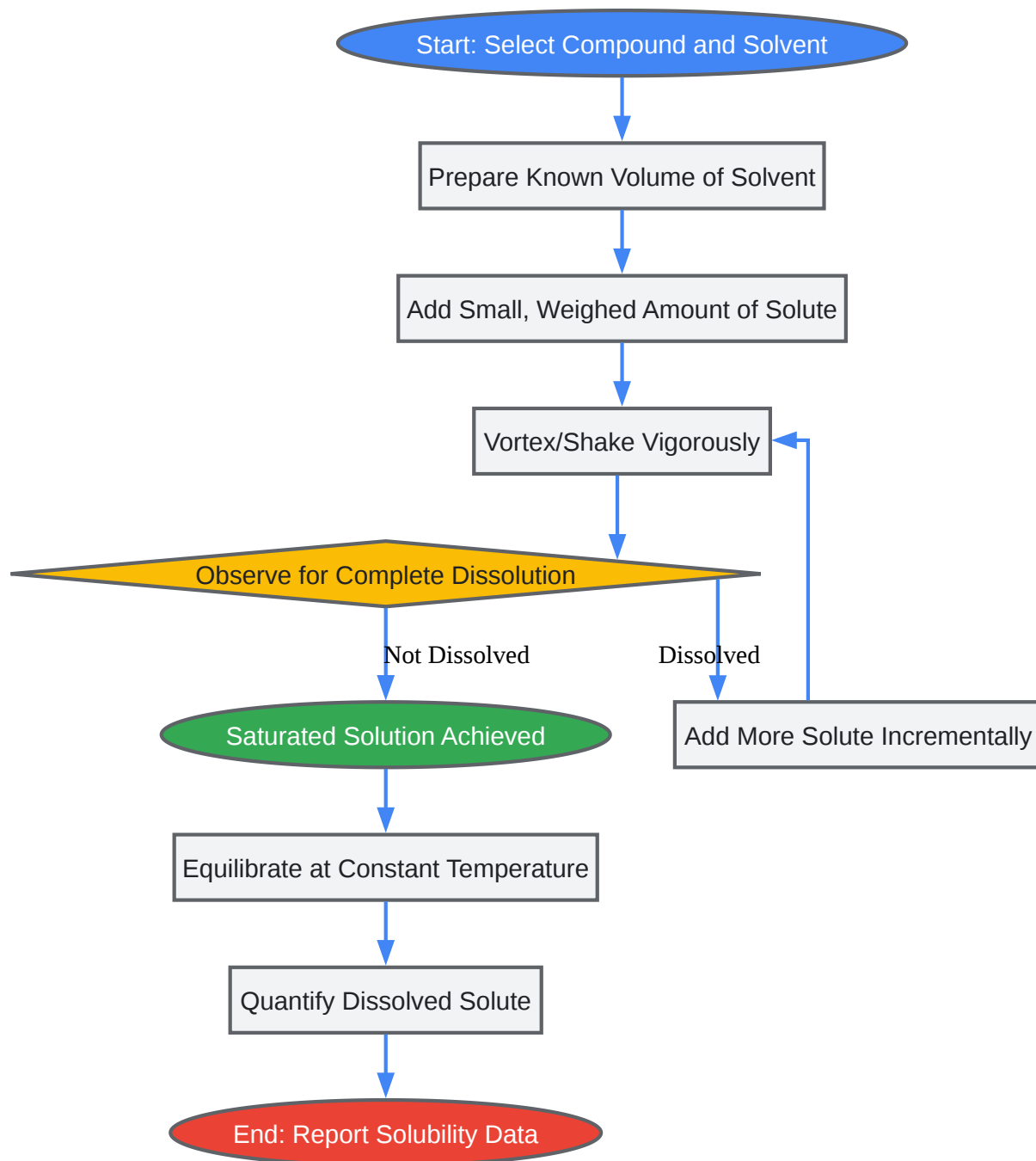
Procedure:

- Preparation: Place a known volume (e.g., 1 mL) of the selected organic solvent into a small test tube.
- Initial Addition: Add a small, pre-weighed amount of **2-fluoro-3-methylaniline** (e.g., 10 mg) to the solvent.
- Mixing: Vigorously shake or vortex the test tube to facilitate dissolution.[5]
- Observation: Observe if the solid completely dissolves.
- Incremental Addition: If the initial amount dissolves, continue to add small, pre-weighed increments of the solute, mixing thoroughly after each addition.
- Reaching Saturation: Continue this process until a small amount of the solute no longer dissolves, indicating that the solution is saturated.

- **Equilibration:** Allow the saturated solution to equilibrate at a constant temperature for a set period to ensure maximum dissolution.
- **Quantification:** The total mass of the solute that dissolved in the known volume of the solvent represents its solubility at that temperature. Express the solubility in units such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of an organic compound.



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Caption: Workflow for solubility determination.

This guide provides a foundational understanding of the solubility of **2-fluoro-3-methylaniline**. For precise quantitative data, it is recommended to perform experimental determinations as outlined.

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